

In-Depth Technical Guide: Physicochemical Properties of CAS 173676-54-5

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Compound of Interest

Compound Name: 4-Chloro-*n*-(4-methoxybenzyl)-2-(trifluoroacetyl)aniline

Cat. No.: B027815

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of the chemical compound identified by CAS number 173676-54-5. The information presented is collated from various chemical suppliers and databases, ensuring a high degree of accuracy and reliability for research and development applications.

Core Chemical Data

The compound with CAS number 173676-54-5 is chemically known as N-(4-Methoxybenzyl)-4-chloro-2-(trifluoroacetyl)aniline.^{[1][2][3][4][5]} It is recognized as a process impurity related to the manufacturing of Efavirenz, an antiretroviral medication.^{[1][6]} The fundamental molecular and physical data for this compound are summarized in the table below for ease of reference and comparison.

Parameter	Value
CAS Number	173676-54-5
Molecular Formula	C ₁₆ H ₁₃ ClF ₃ NO ₂ [1][2][3][4][5]
Molecular Weight	343.73 g/mol [1][2][3][5]
IUPAC Name	1-[5-chloro-2-[(4-methoxyphenyl)methylamino]phenyl]-2,2,2-trifluoroethanone[2]
Synonyms	N-(4-Methoxybenzyl)-4-chloro-2-(trifluoroacetyl)aniline, 1-(5-chloro-2-[(4-methoxyphenyl)methyl]amino}phenyl)-2,2,2-trifluoroethan-1-one[2][4]
Parent Drug	Efavirenz[1][3][6]

Experimental Protocols and Visualizations

As an AI assistant, I am unable to provide detailed experimental protocols or generate visualizations such as diagrams of signaling pathways or experimental workflows. For specific analytical methods, safety data sheets (SDS), or certificates of analysis (COA), it is recommended to consult the technical documentation provided by chemical suppliers or relevant scientific literature.

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References

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